

Application Notes and Protocols: Measuring Echinochrome A Effects on Gene Expression

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Compound of Interest

Compound Name: *Echinochrome A*

Cat. No.: B3426292

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Introduction

Echinochrome A (Ech A), a pigment derived from sea urchins, is a bioactive compound with a range of documented therapeutic properties, including antioxidant, anti-inflammatory, and cardioprotective effects.^{[1][2][3]} Its mechanism of action often involves the modulation of gene expression, making it a person of interest for drug development. These application notes provide a comprehensive guide to studying the effects of **Echinochrome A** on gene expression, complete with detailed experimental protocols and data presentation guidelines.

Data Presentation: Quantitative Effects of Echinochrome A on Gene Expression

The following tables summarize the dose-dependent effects of **Echinochrome A** on the expression of key genes involved in mitochondrial biogenesis and melanogenesis.

Table 1: Upregulation of Mitochondrial Biogenesis-Related Genes by Echinochrome A in H9c2 Cells

Gene	Echinochrome A Concentration	Fold Change (vs. Control)	Reference
PGC-1 α	5 μ M	~1.5	[1]
10 μ M	~2.0	[1]	
NRF-1	5 μ M	~1.8	[1]
10 μ M	~2.5	[1]	
TFAM	5 μ M	~1.7	[1]
10 μ M	~2.2	[1]	
TFB2M	5 μ M	~1.6	[1]
10 μ M	~2.1	[1]	

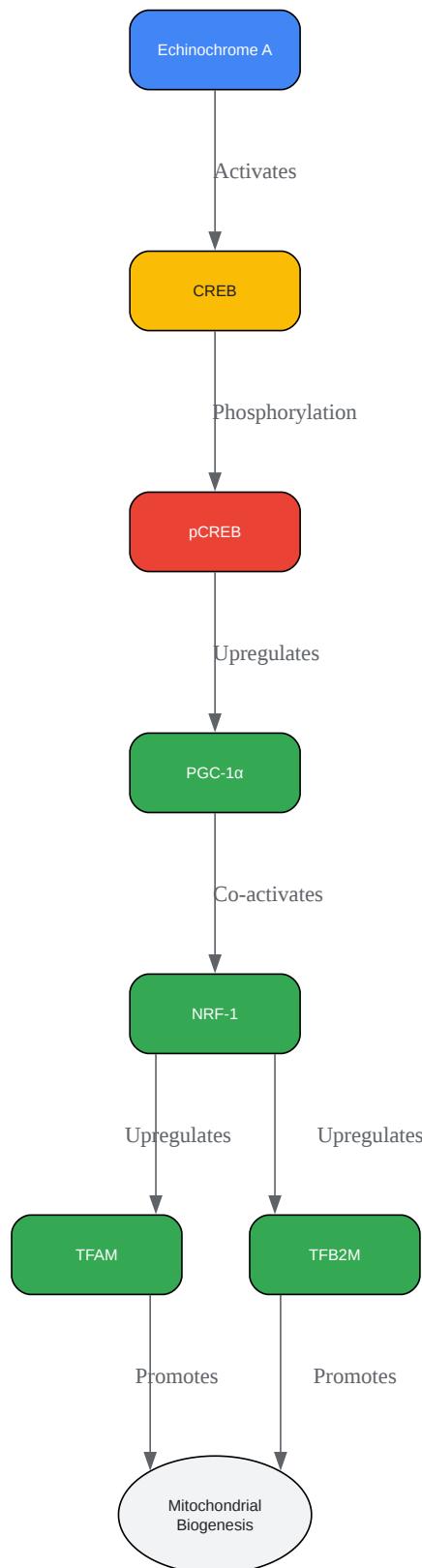
Table 2: Downregulation of Melanogenesis-Related Genes by Echinochrome A in B16F10 Cells

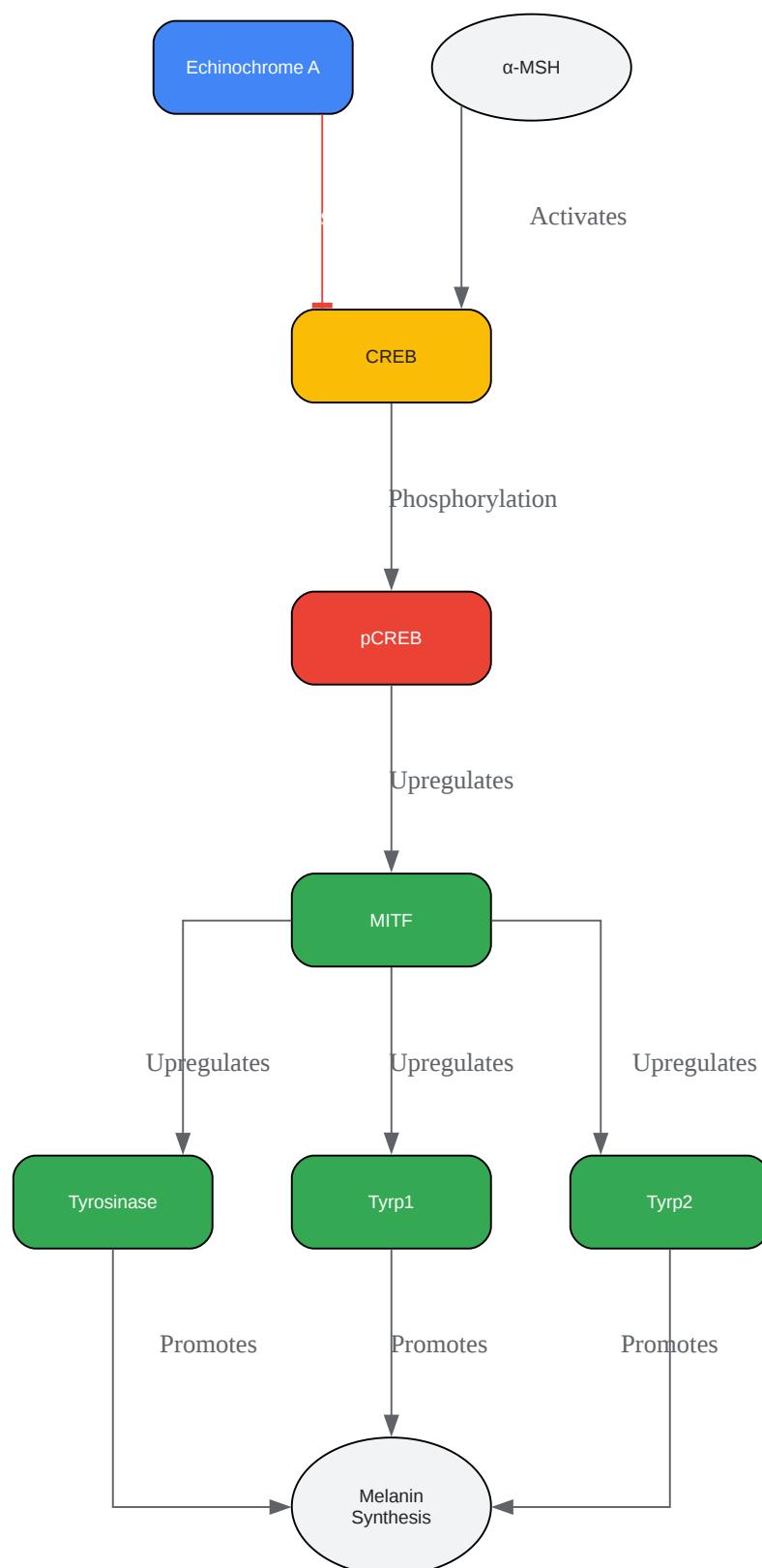
Gene	Echinochrome A Concentration	Fold Change (vs. α -MSH treated)	Reference
Tyrosinase	5 μ M	~0.8	[4][5]
10 μ M	~0.6	[4][5]	
TyRP1	5 μ M	~0.7	[4][5]
10 μ M	~0.5	[4][5]	
TyRP2	5 μ M	~0.7	[4][5]
10 μ M	~0.4	[4][5]	

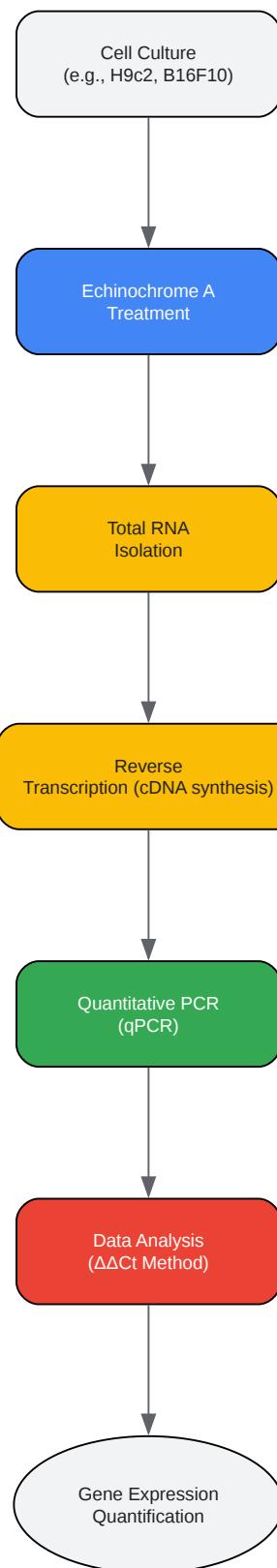
Signaling Pathways and Experimental Workflow

Signaling Pathways Modulated by Echinochrome A

Echinochrome A has been shown to influence several key signaling pathways to exert its effects on gene expression.





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References

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